

Stability and Reactivity of Lead Thiosulfate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lead thiosulfate*

Cat. No.: *B083714*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and reactivity of **lead thiosulfate** (PbS_2O_3). The information is intended to support research and development activities where this compound may be encountered or utilized.

Chemical and Physical Properties

Lead thiosulfate is an inorganic compound with the molecular formula PbS_2O_3 . It is a white, crystalline solid that is sparingly soluble in water. The key physical and chemical properties are summarized in Table 1.

Table 1: Physical and Chemical Properties of **Lead Thiosulfate**

Property	Value	Reference(s)
Molecular Formula	PbS ₂ O ₃	
Molecular Weight	319.33 g/mol	
Appearance	White crystalline solid	
Density	5.18 g/cm ³	
Solubility in Water	Slightly soluble	
Solubility Product (Ksp)	4.0 x 10 ⁻⁷	
Decomposition Temperature	250 °C	
Reactivity	Strong reducing agent	

Stability

Thermal Stability

Lead thiosulfate is unstable upon heating and decomposes at approximately 250 °C. The thermal decomposition is a key aspect of its stability profile and proceeds via a complex mechanism.

Aqueous Stability

Lead thiosulfate has low solubility in water, as indicated by its solubility product constant (Ksp) of 4.0 x 10⁻⁷. In aqueous solutions, it is susceptible to decomposition in the presence of acids.

Reactivity

Reactivity with Acids

Lead thiosulfate reacts with acids, leading to its decomposition. This reaction produces elemental sulfur and sulfur dioxide gas.

Redox Reactions

As a compound containing the thiosulfate ion, **lead thiosulfate** acts as a reducing agent and will react with oxidizing agents.

Experimental Protocols

Synthesis of Lead(II) Thiosulfate

This protocol describes the preparation of lead(II) thiosulfate by precipitation from aqueous solutions of lead(II) nitrate and sodium thiosulfate.

Materials:

- Lead(II) nitrate ($\text{Pb}(\text{NO}_3)_2$)
- Sodium thiosulfate pentahydrate ($\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$)
- Deionized water
- Beakers
- Stirring rod
- Filtration apparatus (e.g., Büchner funnel and flask)
- Filter paper
- Drying oven

Procedure:

- Prepare a 0.1 M solution of lead(II) nitrate by dissolving the appropriate amount of $\text{Pb}(\text{NO}_3)_2$ in deionized water.
- Prepare a 0.1 M solution of sodium thiosulfate by dissolving the appropriate amount of $\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$ in deionized water.
- Slowly add the sodium thiosulfate solution to the lead(II) nitrate solution with constant stirring. A white precipitate of **lead thiosulfate** will form immediately.
- Continue stirring for 10-15 minutes to ensure complete precipitation.
- Collect the precipitate by vacuum filtration using a Büchner funnel and filter paper.

- Wash the precipitate several times with deionized water to remove any soluble impurities.
- Dry the collected **lead thiosulfate** in a drying oven at a temperature below 100 °C to avoid decomposition.

Quantitative Analysis: Complexometric Titration of Lead

This protocol outlines the determination of the lead content in a sample of **lead thiosulfate** using a complexometric titration with ethylenediaminetetraacetic acid (EDTA).

Materials:

- **Lead thiosulfate** sample
- Standardized 0.01 M EDTA solution
- Nitric acid (HNO₃), concentrated
- Ammonia solution (NH₃)
- Eriochrome Black T indicator
- Buffer solution (pH 10)
- Burette, pipette, and conical flasks

Procedure:

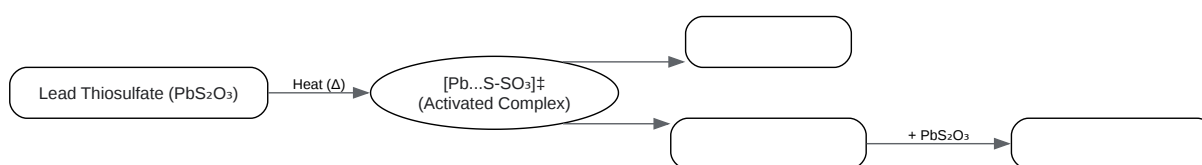
- Accurately weigh a small amount of the **lead thiosulfate** sample and dissolve it in a minimal amount of concentrated nitric acid. This will decompose the thiosulfate and bring the lead into solution as Pb²⁺.
- Carefully dilute the solution with deionized water.
- Add the pH 10 buffer solution to adjust the pH of the solution.
- Add a few drops of the Eriochrome Black T indicator. The solution should turn a wine-red color.

- Titrate the solution with the standardized 0.01 M EDTA solution until the color changes from wine-red to a clear blue, indicating the endpoint.
- Record the volume of EDTA solution used.
- Calculate the percentage of lead in the sample based on the stoichiometry of the Pb^{2+} -EDTA complexation reaction.

Visualizations

Thermal Decomposition Pathway of Lead Thiosulfate

The following diagram illustrates the proposed mechanism for the thermal decomposition of **lead thiosulfate**, which involves the initial breaking of the sulfur-sulfur bond.

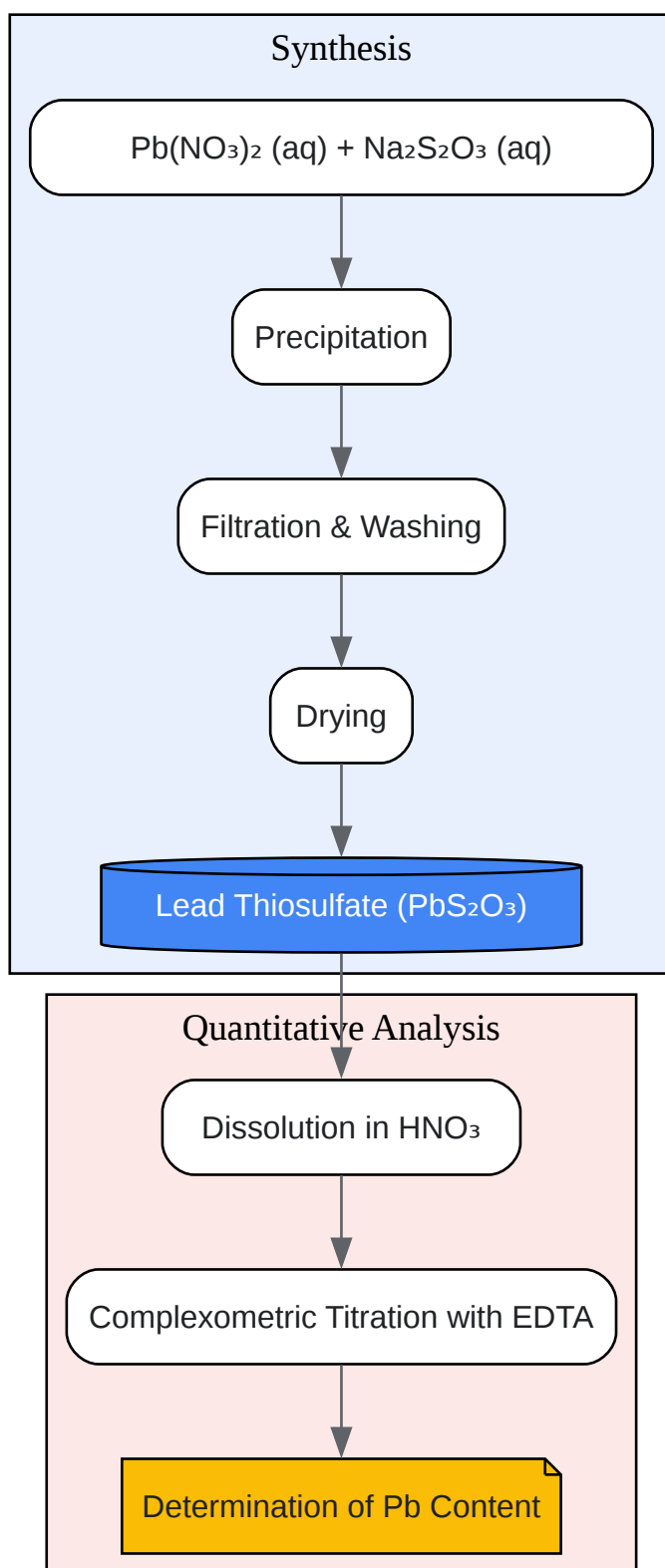


[Click to download full resolution via product page](#)

Caption: Proposed thermal decomposition pathway of **lead thiosulfate**.

Experimental Workflow for Synthesis and Analysis

This diagram outlines the general workflow for the synthesis of **lead thiosulfate** followed by its quantitative analysis.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and analysis of **lead thiosulfate**.

- To cite this document: BenchChem. [Stability and Reactivity of Lead Thiosulfate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083714#stability-and-reactivity-of-lead-thiosulfate-compounds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com